

An In-depth Technical Guide to Sebacic Acid: From Benchtop to Biomedical Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Sebacic acid*

CAS No.: 26776-29-4

Cat. No.: B1670063

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Sebacic acid, a naturally occurring, ten-carbon dicarboxylic acid, has emerged as a pivotal building block in modern chemistry, bridging the gap between industrial-scale production and advanced biomedical innovation.[1][2] Primarily derived from castor oil, a renewable resource, this versatile molecule offers a unique combination of biocompatibility, biodegradability, and chemical functionality, making it a subject of intense interest for researchers, scientists, and drug development professionals.[3][4] This guide provides an in-depth exploration of **sebacic acid**, from its fundamental properties and safe handling to its cutting-edge applications in the synthesis of biomedical polymers and drug delivery systems.

Core Chemical Identity and Properties

Sebacic acid, systematically named decanedioic acid, is a white, crystalline solid at room temperature.[1][5] Its linear aliphatic chain with a carboxylic acid group at each end imparts a unique reactivity, allowing it to serve as a monomer in various polymerization reactions.[1]

Table 1: Key Physicochemical Properties of **Sebacic Acid**

Property	Value	Source(s)
CAS Number	111-20-6	
Molecular Formula	C10H18O4	[5]
Molecular Weight	202.25 g/mol	
Melting Point	131-135 °C	[1]
Boiling Point	294.4 °C at 100 mmHg	
Solubility	Poorly soluble in water; soluble in ethanol and ether.	[5]
Appearance	White to off-white crystalline powder or flakes.	[3][5]

Safety, Handling, and Storage: A Researcher's Obligation

While **sebacic acid** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is paramount to ensure a safe working environment. The primary concerns are mechanical irritation from dust and the potential for combustible dust explosion under specific conditions.

GHS Hazard Information

According to multiple Safety Data Sheets (SDS), **sebacic acid** is not classified for any specific health or environmental hazards under GHS. However, some suppliers may indicate mild skin and eye irritation upon prolonged contact with the dust.

Laboratory Handling and Personal Protective Equipment (PPE)

- **Ventilation:** Work in a well-ventilated area to minimize dust inhalation. Use of a fume hood is recommended for procedures that may generate significant airborne dust.

- **Eye Protection:** Safety glasses or goggles are mandatory to protect against accidental splashes or dust exposure.
- **Hand Protection:** Wear compatible gloves (e.g., nitrile) to prevent skin contact.
- **Respiratory Protection:** If significant dust is anticipated, a NIOSH-approved respirator for dusts is recommended.
- **Hygiene:** Practice good laboratory hygiene. Wash hands thoroughly after handling **sebacic acid**.

Storage and Stability

Sebacic acid is a stable compound under normal laboratory conditions.

- **Conditions:** Store in a cool, dry, well-ventilated area in a tightly sealed container.
- **Incompatibilities:** Avoid contact with strong oxidizing agents, strong bases, and reducing agents to prevent vigorous reactions.

Emergency Procedures

- **Skin Contact:** Wash the affected area with soap and water.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes.
- **Inhalation:** Move to fresh air. If breathing is difficult, seek medical attention.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Seek medical advice.
- **Spills:** For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.

Production and Synthesis: From Castor Bean to Laboratory Bench

The predominant industrial production of **sebacic acid** relies on the alkaline pyrolysis of ricinoleic acid, which is the primary fatty acid in castor oil.^[1] This process involves heating

castor oil with an alkali, such as sodium hydroxide, at high temperatures (around 250°C), leading to the cleavage of the ricinoleic acid molecule to yield **sebacic acid** and 2-octanol.[4]

An alternative, though less common, synthetic route is the Kolbe electrolysis of adipic acid monomethyl ester.[4]

Applications in Research and Drug Development: A Focus on Biomedical Polymers

The biocompatibility and biodegradability of **sebacic acid** make it a highly attractive monomer for the synthesis of polymers with biomedical applications, particularly in tissue engineering and drug delivery.[4]

Poly(glycerol sebacate) (PGS): A Workhorse in Tissue Engineering

Poly(glycerol sebacate) is a biodegradable and elastomeric polyester synthesized through the polycondensation of glycerol and **sebacic acid**. [2][4] Its tunable mechanical properties and excellent biocompatibility have led to its widespread investigation for various tissue engineering applications, including cardiovascular, neural, and bone regeneration.[2][4]

This protocol describes the synthesis of PGS pre-polymer, which can then be cured to form the final elastomeric material.

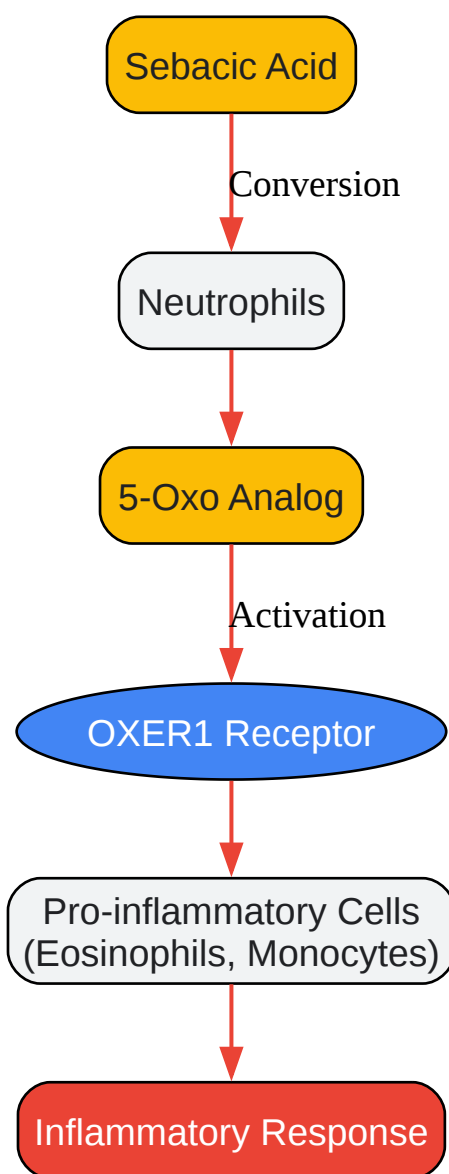
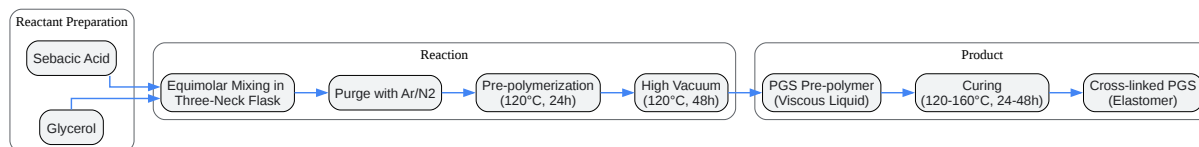
Materials:

- Glycerol (anhydrous)
- **Sebacic acid**
- Argon or Nitrogen gas supply
- High-vacuum pump
- Three-neck round-bottom flask
- Heating mantle with a magnetic stirrer

- Thermometer

Methodology:

- **Reactant Preparation:** In a three-neck round-bottom flask, combine equimolar amounts of glycerol and **sebacic acid**.
- **Inert Atmosphere:** Purge the flask with an inert gas (argon or nitrogen) for 15-20 minutes to remove oxygen, which can cause discoloration at high temperatures.
- **Pre-polymerization:** Heat the mixture to 120°C under a constant flow of inert gas with continuous stirring. Maintain these conditions for 24 hours. During this time, water, a byproduct of the condensation reaction, will be removed.
- **Vacuum Application:** After 24 hours, apply a high vacuum (less than 50 mTorr) to the system while maintaining the temperature at 120°C. Continue the reaction under vacuum for another 48 hours to increase the molecular weight of the pre-polymer.
- **Product Recovery:** The resulting viscous liquid is the PGS pre-polymer. It can be stored at -20°C for future use.
- **Curing:** The pre-polymer can be cured by casting it into a desired shape and heating it at 120-160°C for 24-48 hours to form a cross-linked, insoluble elastomer.



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Caption: Proposed pathway of **sebaccic acid**'s role in inflammation.

Conclusion

Sebaccic acid stands as a testament to the power of leveraging natural resources for scientific advancement. Its journey from a derivative of castor oil to a critical component in life-saving drug delivery systems and innovative tissue engineering scaffolds highlights its immense versatility. For researchers and drug development professionals, a thorough understanding of its chemical properties, safe handling procedures, and diverse applications is essential for unlocking its full potential in creating the next generation of materials and therapeutics. As research continues to delve into its biological roles and expand its applications, **sebaccic acid** is poised to remain a cornerstone of both industrial and biomedical innovation.

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